

Technical Monograph: 1-Bromo-2-Chlorotetrafluoroethane (Halon 2411)[1]

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Compound of Interest

Compound Name: 1-Bromo-2-Chlorotetrafluoroethane
CAS No.: 354-53-0
Cat. No.: B1330485

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Executive Summary

1-Bromo-2-Chlorotetrafluoroethane (

), designated as Halon 2411 or R-114B1, is a mixed-halogenated ethane derivative.[1][2] Historically utilized as a fire suppression agent due to its ability to interrupt radical combustion chains, its production has been largely phased out under the Montreal Protocol due to its high Ozone Depleting Potential (ODP).

In contemporary research and drug development, this compound retains significance as a specialized fluorinated building block.[1] It serves as a source of the chlorotetrafluoroethyl motif (

) and functions as a radical precursor in the synthesis of complex organofluorine molecules. Its unique reactivity profile—driven by the bond dissociation energy hierarchy (

)—allows for selective activation of the carbon-bromine bond.[1]

Chemical Identity & Molecular Architecture[1][3]

Parameter	Detail
IUPAC Name	1-Bromo-2-chloro-1,1,2,2-tetrafluoroethane
CAS Registry Number	354-53-0
Common Designations	Halon 2411, R-114B1, FC-114B1
Molecular Formula	
Molecular Weight	215.37 g/mol
SMILES	<chem>FC(F)(Cl)C(F)(F)Br</chem>
Structure	Linear ethane backbone with symmetric fluorine substitution, capped by distinct halogens. [1] [3] [4] [5] [6]

Physical Characterization

The physical properties of Halon 2411 are governed by the high electronegativity of the fluorine sheath and the polarizability of the bromine atom. It exists as a dense, volatile liquid at room temperature.[\[1\]](#)

Table 1: Physicochemical Properties

Property	Value	Notes
Physical State	Colorless Liquid	Sweet, ether-like odor (characteristic of haloalkanes). [1]
Boiling Point	47.5 °C (320.6 K)	Volatile; requires chilled condensers during handling.[1] [7]
Melting Point	-96.5 °C (176.6 K)	Wide liquid range suitable for low-temp reactions.[1]
Density	1.89 g/cm ³ @ 20 °C	Significantly denser than water; forms the bottom layer in biphasic extractions.
Solubility (Water)	Negligible	Hydrophobic/Lipophilic.[1][7]
Solubility (Organic)	Miscible	Soluble in alcohols, ethers, chloroform, and chlorinated solvents.[1]
Vapor Pressure	~40–45 kPa @ 20 °C	Estimated based on boiling point similarity to Halon 2402. [1]

Chemical Reactivity & Synthesis Applications

The utility of **1-Bromo-2-Chlorotetrafluoroethane** in synthesis relies on the selective cleavage of the C-Br bond.[1]

Bond Dissociation & Radical Chemistry

The reactivity is dictated by the bond strengths:

- C-F: ~485 kJ/mol (Inert)[1][7]
- C-Cl: ~339 kJ/mol (Stable)[1][7]

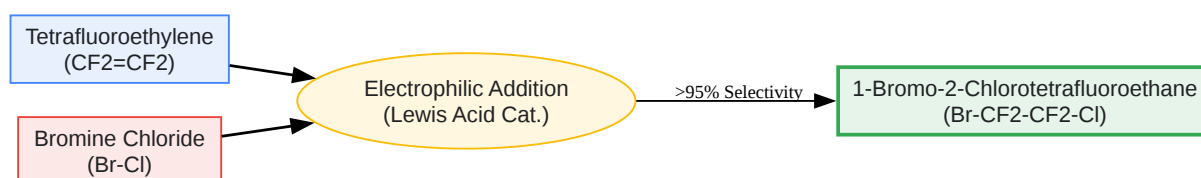
- C-Br: ~285 kJ/mol (Reactive)[1][7]

Under radical initiation (photolysis or AIBN/peroxides), the C-Br bond undergoes homolytic cleavage to generate the 2-chloro-1,1,2,2-tetrafluoroethyl radical (

).[1] This radical can undergo addition to alkenes (telomerization) to introduce a fluorinated side chain.[1]

Synthetic Pathway (Origin)

The industrial synthesis typically involves the electrophilic addition of bromine chloride (BrCl) to tetrafluoroethylene (TFE). This reaction is highly regioselective due to the symmetry of TFE, though handling TFE requires rigorous safety protocols due to explosion hazards.



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Figure 1: Synthesis of Halon 2411 via halogen addition to tetrafluoroethylene.

Application in Drug Development (Fluoroalkylation)

In medicinal chemistry, the introduction of the

group can modify the lipophilicity (LogP) and metabolic stability of a drug scaffold.

- Radical Addition: Reacting Halon 2411 with electron-rich alkenes (e.g., enol ethers) yields adducts that can be further functionalized.[1]
- Lithiation: While direct lithiation is difficult due to elimination risks (forming), metal-halogen exchange (Li/Br exchange) at very low temperatures (-100 °C) can generate the lithiated species for nucleophilic fluoroalkylation.[1]

Spectroscopic Identification

For researchers validating the identity of the compound, Nuclear Magnetic Resonance (NMR) provides the definitive fingerprint.

- NMR: The molecule possesses two chemically distinct environments.^[1]
 - Signal A (): Triplet (due to coupling with the adjacent). Typical shift: -60 to -70 ppm.^[1]
 - Signal B (): Triplet. Typical shift: -70 to -80 ppm.^[1]
 - Coupling Constant (): Typically 5–15 Hz.^[1]
- Mass Spectrometry (MS): Look for the characteristic isotope patterns of Br () and Cl ().^[1]

Environmental Safety & Regulatory Status (E-E-A-T)

Critical Warning: This compound is a Class I Ozone Depleting Substance (ODS) under the Montreal Protocol.^[1]

- Ozone Depleting Potential (ODP): Estimated at ~3–6 (relative to CFC-11 = 1.0).^[1] The presence of bromine significantly enhances ozone destruction compared to chlorine-only CFCs.^{[1][8][9]}
- Global Warming Potential (GWP): High (due to C-F bonds absorbing IR radiation).^{[1][7]}

- Toxicity: Like most Halons, it has low acute toxicity but can act as a simple asphyxiant and cardiac sensitizer at high concentrations.[1]

Protocol for Research Use:

- Containment: Must be handled in a fume hood with cold traps to prevent atmospheric release.[1]
- Destruction: Waste must be collected for high-temperature incineration; never vent to the atmosphere.[1]
- Substitution: Whenever possible, use non-ozone-depleting alternatives (e.g., hydrofluoroethers) unless the specific chemical moiety is required for synthesis.[1]

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